

# Suppliers and purchasing options for Thiobencarb-d10

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thiobencarb-d10

Cat. No.: B12403565

[Get Quote](#)

## Application Notes and Protocols for Thiobencarb-d10

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the suppliers, purchasing options, and applications of **Thiobencarb-d10**. It includes protocols for its use as an internal standard in quantitative analysis and information on its biological mode of action.

## Suppliers and Purchasing Options for Thiobencarb-d10

**Thiobencarb-d10**, a deuterated analog of the herbicide Thiobencarb, is primarily used as an internal standard in analytical chemistry for the accurate quantification of Thiobencarb in various matrices. Several chemical suppliers offer **Thiobencarb-d10** in different quantities and purities.

Supplier	Product Name	CAS Number	Available Quantities	Purity
LGC Standards	Thiobencarb-d10 (diethyl-d10)	1219804-12-2	1 mg, 5 mg, 10 mg	Not specified, sold as a reference standard
ChemicalBook	THIOBENCARB-D10 (DIETHYL-D10)	1219804-12-2	Varies by supplier	Not specified
Santa Cruz Biotechnology	Not explicitly listed, but offers a broad range of isotopically labeled compounds.	N/A	Varies	Varies

Note: Pricing and availability are subject to change and often require inquiry with the specific supplier.

## Application: Isotope Dilution Mass Spectrometry

**Thiobencarb-d10** is an ideal internal standard for isotope dilution mass spectrometry (IDMS), a highly accurate method for quantifying analytes.<sup>[1][2][3]</sup> In this technique, a known amount of the isotopically labeled standard (**Thiobencarb-d10**) is added to a sample containing the unlabeled analyte (Thiobencarb). The ratio of the two compounds is then measured by mass spectrometry. Because the labeled and unlabeled compounds have nearly identical chemical and physical properties, they behave similarly during sample preparation, extraction, and chromatographic separation, which corrects for analyte loss during these steps and minimizes matrix effects.<sup>[2]</sup>

## Experimental Protocol: Quantification of Thiobencarb in Environmental Samples using LC-MS/MS with Thiobencarb-d10 as an Internal Standard

This protocol outlines a general procedure for the analysis of Thiobencarb in soil or water samples.

## 2.1. Materials and Reagents

- Thiobencarb analytical standard
- **Thiobencarb-d10** internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate)
- Dispersive solid-phase extraction (dSPE) sorbents (e.g., PSA, C18)
- Syringe filters (0.22 µm)

## 2.2. Sample Preparation (QuEChERS Method)[4][5]

- Extraction:
  1. Weigh 10 g of a homogenized soil or 10 mL of a water sample into a 50 mL centrifuge tube.
  2. Add a known amount of **Thiobencarb-d10** internal standard solution (e.g., 100 µL of a 1 µg/mL solution in acetonitrile).
  3. Add 10 mL of acetonitrile.
  4. Add the QuEChERS extraction salt packet.
  5. Cap the tube and shake vigorously for 1 minute.

6. Centrifuge at 4000 rpm for 5 minutes.
- Cleanup (dSPE):
    1. Transfer an aliquot of the acetonitrile supernatant (e.g., 6 mL) to a 15 mL dSPE tube containing the appropriate sorbents.
    2. Vortex for 1 minute.
    3. Centrifuge at 4000 rpm for 5 minutes.
  - Final Extract Preparation:
    1. Take an aliquot of the cleaned-up supernatant (e.g., 1 mL).
    2. Evaporate to dryness under a gentle stream of nitrogen.
    3. Reconstitute in a suitable volume of the initial mobile phase (e.g., 1 mL of 50:50 acetonitrile:water with 0.1% formic acid).
    4. Filter through a 0.22  $\mu$ m syringe filter into an autosampler vial.

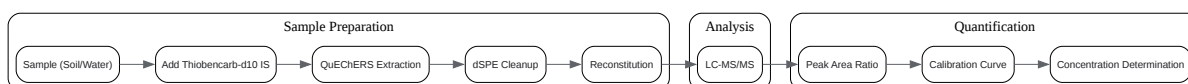
### 2.3. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
  - Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8  $\mu$ m)
  - Mobile Phase A: Water with 0.1% formic acid
  - Mobile Phase B: Acetonitrile with 0.1% formic acid
  - Gradient: A suitable gradient to separate Thiobencarb from matrix interferences (e.g., start at 5% B, ramp to 95% B over 8 minutes, hold for 2 minutes, and re-equilibrate).
  - Flow Rate: 0.3 mL/min
  - Injection Volume: 5  $\mu$ L

- Mass Spectrometry (MS) Conditions:
  - Ionization: Electrospray Ionization (ESI), positive mode
  - Multiple Reaction Monitoring (MRM) Transitions:
    - Thiobencarb: Precursor ion (e.g.,  $m/z$  258.1)  $\rightarrow$  Product ion (e.g.,  $m/z$  125.0)
    - **Thiobencarb-d10**: Precursor ion (e.g.,  $m/z$  268.1)  $\rightarrow$  Product ion (e.g.,  $m/z$  125.0)
  - Optimize collision energy and other MS parameters for maximum sensitivity.

## 2.4. Quantification

Create a calibration curve using a series of standards containing a fixed concentration of **Thiobencarb-d10** and varying concentrations of Thiobencarb. Plot the ratio of the peak area of Thiobencarb to the peak area of **Thiobencarb-d10** against the concentration of Thiobencarb. Use this calibration curve to determine the concentration of Thiobencarb in the unknown samples.



[Click to download full resolution via product page](#)

*Experimental workflow for Thiobencarb quantification.*

## Mode of Action and Metabolic Pathways

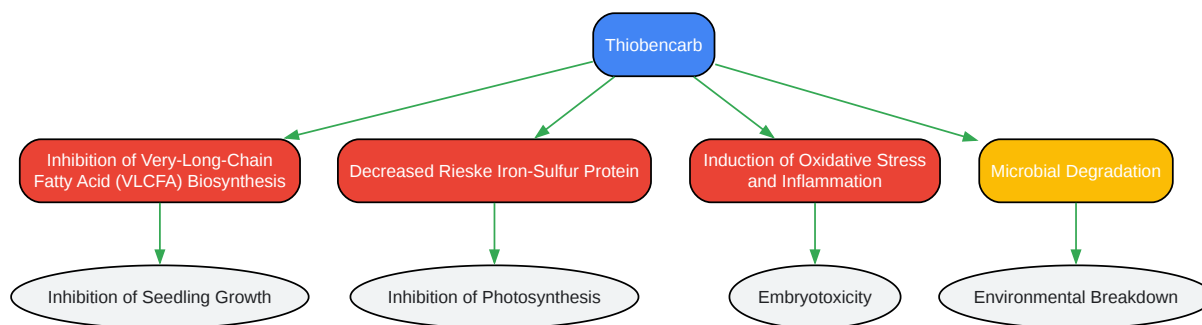
Thiobencarb is a selective herbicide that primarily acts by inhibiting the biosynthesis of very-long-chain fatty acids (VLCFAs) in susceptible plants.[6][7] This inhibition disrupts the formation of cell membranes and cuticle, leading to the failure of emerging seedlings to grow.[8]

Studies in the diatom *Thalassiosira pseudonana* have shown that Thiobencarb can also interfere with the photosynthetic electron transport chain by decreasing the amount of the

Rieske iron-sulfur protein, a key component of the cytochrome b6f complex.[7]

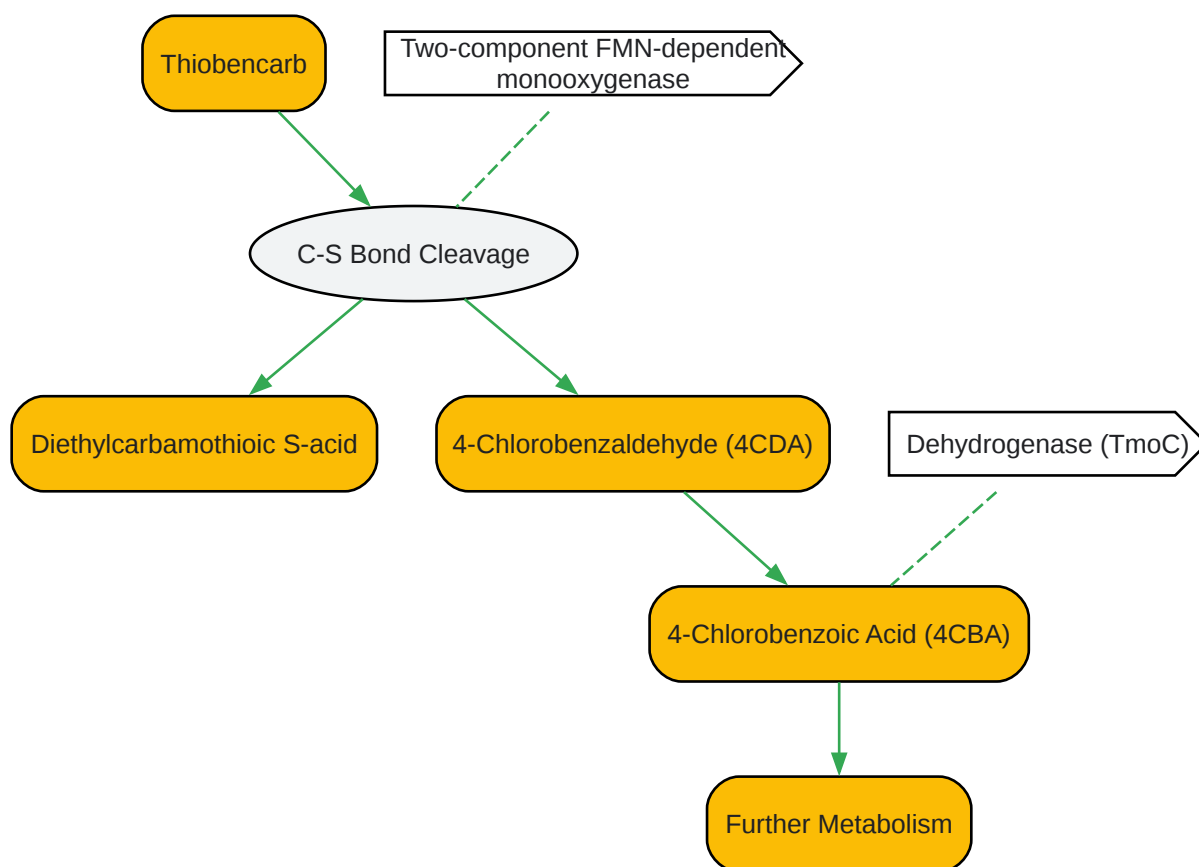
In zebrafish embryos, Thiobencarb has been shown to induce toxicity through the generation of oxidative stress and inflammation.[9] This involves the downregulation of antioxidant enzymes and the upregulation of pro-inflammatory cytokines.[9]

The microbial degradation of Thiobencarb in the environment involves the cleavage of the C-S bond, a reaction catalyzed by a two-component FMN-dependent monooxygenase system in some bacteria.[6] This initial step leads to the formation of diethylcarbamothioic S-acid and 4-chlorobenzaldehyde, which are further metabolized.[6]



[Click to download full resolution via product page](#)

*Simplified overview of Thiobencarb's modes of action.*



[Click to download full resolution via product page](#)

*Microbial degradation pathway of Thiobencarb.*

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Gas chromatography-isotope dilution mass spectrometry method validation for target pesticides in soybeans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Determination of dithiocarbamate fungicide residues by liquid chromatography/mass spectrometry and stable isotope dilution assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. agilent.com [agilent.com]

- 5. [researchgate.net \[researchgate.net\]](#)
- 6. [researchgate.net \[researchgate.net\]](#)
- 7. [researchgate.net \[researchgate.net\]](#)
- 8. [oehha.ca.gov \[oehha.ca.gov\]](#)
- 9. Thiobencarb induces phenotypic abnormalities, apoptosis, and cardiovascular toxicity in zebrafish embryos through oxidative stress and inflammation - PubMed  
[\[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Suppliers and purchasing options for Thiobencarb-d10]. BenchChem, [2025]. [Online PDF]. Available at:  
[\[https://www.benchchem.com/product/b12403565#suppliers-and-purchasing-options-for-thiobencarb-d10\]](https://www.benchchem.com/product/b12403565#suppliers-and-purchasing-options-for-thiobencarb-d10)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)